

Physical and chemical characteristics of Ethylidenebis(trichlorosilane)

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Compound of Interest

Compound Name: Ethylidenebis(trichlorosilane)

Cat. No.: B096946

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An In-depth Technical Guide to Ethylidenebis(trichlorosilane)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Ethylidenebis(trichlorosilane)**, also known as 1,1-bis(trichlorosilyl)ethane. This document is intended for use by professionals in research and development who require detailed technical information on this compound.

Chemical Identity

Ethylidenebis(trichlorosilane) is an organosilicon compound containing two trichlorosilyl groups attached to the same carbon atom of an ethylidene group.

Identifier	Value
Chemical Name	Ethylidenebis(trichlorosilane)
Synonyms	1,1-bis(trichlorosilyl)ethane
CAS Number	18076-92-1[1][2][3][4]
Molecular Formula	C2H4Cl6Si2[1][2][4]
Molecular Weight	296.94 g/mol [1]
Canonical SMILES	CC(--INVALID-LINK--(Cl)Cl)--INVALID-LINK--(Cl)Cl
InChI Key	GQMOTYMECCJBDG-UHFFFAOYSA-N

Physical Properties

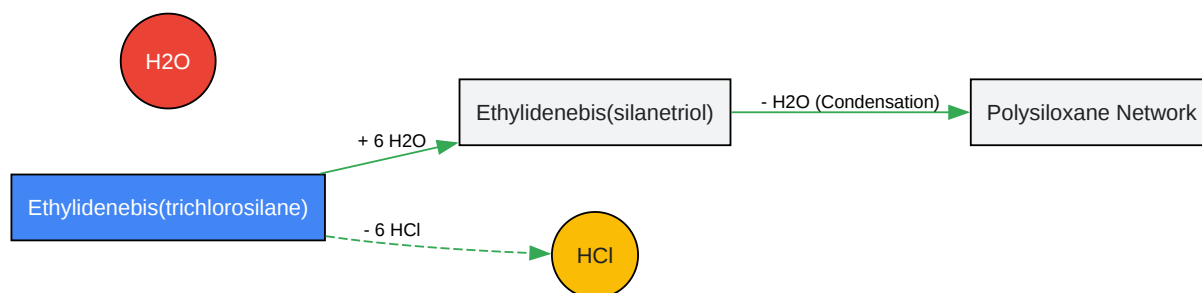
The known physical properties of **Ethylidenebis(trichlorosilane)** are summarized in the table below. Data is sourced from chemical supplier specifications and may represent estimated or typical values.

Property	Value	Source
Boiling Point	190.69 °C (estimated)	[2]
Flash Point	41.9 °C	[2]
Density	1.472 g/cm ³	[2]
Refractive Index	1.484	[2]
Vapor Pressure	2.71 mmHg at 25°C	[2]

Chemical Characteristics

Reactivity: **Ethylidenebis(trichlorosilane)** is expected to be a highly reactive compound, characteristic of chlorosilanes. The silicon-chlorine bonds are susceptible to nucleophilic attack, leading to the substitution of the chlorine atoms.

Hydrolysis: Like other chlorosilanes, **Ethylidenebis(trichlorosilane)** will react readily with water and other protic solvents. This hydrolysis reaction is typically vigorous and results in the formation of silanols, which can then condense to form siloxane polymers, and hydrochloric acid as a byproduct. The release of HCl contributes to the corrosive nature of this compound when exposed to moisture.



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Figure 1: Proposed hydrolysis pathway of **Ethylidenebis(trichlorosilane)**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Ethylidenebis(trichlorosilane)** are not readily available. However, its synthesis can be inferred from general organosilicon chemistry principles, with hydrosilylation being a likely method.

General Synthesis via Hydrosilylation:

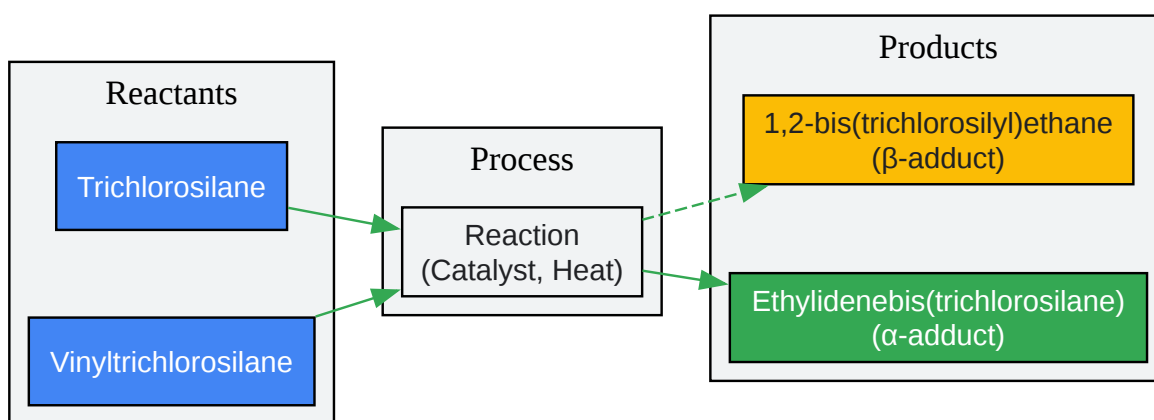
A probable synthetic route to **Ethylidenebis(trichlorosilane)** is the hydrosilylation of vinyltrichlorosilane with trichlorosilane in the presence of a suitable catalyst, such as a platinum complex (e.g., Speier's catalyst) or a rhodium complex.

The reaction involves the addition of the Si-H bond of trichlorosilane across the double bond of vinyltrichlorosilane. This reaction can potentially yield two isomers: the α -adduct (1,1-bis(trichlorosilyl)ethane) and the β -adduct (1,2-bis(trichlorosilyl)ethane). The reaction

conditions, including the choice of catalyst and temperature, would influence the regioselectivity of the addition.

A general procedure would involve:

- Charging a dry, inert-atmosphere reaction vessel with vinyltrichlorosilane and the catalyst.
- Slowly adding trichlorosilane to the reaction mixture, controlling the temperature as the reaction is often exothermic.
- Heating the mixture for a specified period to ensure complete reaction.
- Monitoring the reaction progress by techniques such as GC-MS or NMR spectroscopy.
- Purifying the product by fractional distillation under reduced pressure.



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Figure 2: General workflow for the synthesis of **Ethylidenebis(trichlorosilane)**.

Safety and Handling

While a specific, comprehensive Safety Data Sheet (SDS) for **Ethylidenebis(trichlorosilane)** is not publicly available, the following precautions, typical for reactive chlorosilanes, should be strictly adhered to:

- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture. Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place away from water, alcohols, and other protic solvents.
- **Hazards:** The compound is expected to be corrosive and will likely cause severe skin and eye burns upon contact. Inhalation of vapors may cause respiratory irritation. The hydrolysis reaction produces hydrochloric acid, which is corrosive and toxic.
- **Fire:** The compound is flammable. Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinguishing fires. Do not use water, as it will react violently.

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Always consult a complete and verified Safety Data Sheet (SDS) before handling this chemical and follow all institutional safety protocols.

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- To cite this document: BenchChem. [Physical and chemical characteristics of Ethylidenebis(trichlorosilane)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096946#physical-and-chemical-characteristics-of-ethylidenebis-trichlorosilane]

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